

functionalization of 5-Chloro-2-methyl-3-nitrobenzaldehyde for drug discovery

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Compound of Interest

Compound Name: 5-Chloro-2-methyl-3-nitrobenzaldehyde

CAS No.: 1613329-99-9

Cat. No.: B3177416

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Application Note: Strategic Functionalization of **5-Chloro-2-methyl-3-nitrobenzaldehyde** in Drug Discovery

Executive Summary

In modern medicinal chemistry, the rapid assembly of complex, drug-like scaffolds relies heavily on highly functionalized, densely substituted aromatic building blocks. **5-Chloro-2-methyl-3-nitrobenzaldehyde** (CAS: 1613329-99-9) has emerged as a privileged intermediate, particularly in the synthesis of Retinoid-related orphan receptor gamma t (ROR γ t) modulators[1][2].

This application note provides an in-depth guide to the chemoselective functionalization of this molecule. By exploiting the orthogonal reactivity of its aldehyde, nitro, and aryl chloride moieties, researchers can efficiently generate libraries of highly substituted anilines, benzimidazoles, and cross-coupled biaryls.

Physicochemical Profiling

Understanding the baseline properties of **5-Chloro-2-methyl-3-nitrobenzaldehyde** is critical for reaction design and downstream purification[3][4].

Property	Value
Chemical Name	5-Chloro-2-methyl-3-nitrobenzaldehyde
CAS Number	1613329-99-9
Molecular Formula	C ₈ H ₆ ClNO ₃
Molecular Weight	199.59 g/mol
SMILES	<chem>CC1=C(C=C(C=C1[O-])Cl)C=O</chem>
Physical Form	Solid
Storage Conditions	Inert atmosphere, 2-8°C (Sealed and dry)

Strategic Functionalization in Medicinal Chemistry

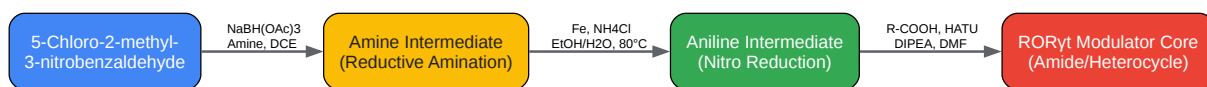
The utility of **5-Chloro-2-methyl-3-nitrobenzaldehyde** stems from its tetrasubstituted benzene ring, which offers three distinct vectors for diversification, sterically locked by the C2-methyl group:

- The Aldehyde Group (-CHO): Serves as the primary handle for extending the scaffold via reductive amination, Knoevenagel condensations, or Wittig reactions. The adjacent methyl group provides slight steric shielding, which can minimize unwanted side reactions (e.g., self-condensation) but requires optimized conditions for bulky amines.
- The Nitro Group (-NO₂): A masked amine. Upon reduction, it yields an aniline that can be subjected to amide coupling, sulfonylation, or cyclization to form heterocycles (e.g., indoles or benzimidazoles).
- The Aryl Chloride (-Cl): Provides a handle for late-stage diversification via transition-metal-catalyzed cross-coupling (e.g., Suzuki-Miyaura, Buchwald-Hartwig).

Target Application: ROR_γ Inverse Agonists for Autoimmunity

RORyt is the master transcription factor responsible for the differentiation of T helper 17 (Th17) cells and the production of pro-inflammatory cytokines such as IL-17A[5][6]. Dysregulation of the Th17/IL-17 axis is a primary driver in autoimmune diseases, including psoriasis, rheumatoid arthritis, and multiple sclerosis[7][8].

5-Chloro-2-methyl-3-nitrobenzaldehyde is explicitly utilized in patent literature (e.g., Glaxo Group Limited, CN106536489B) to synthesize low-molecular-weight RORyt inverse agonists[1][9]. The synthetic workflow typically involves elaborating the aldehyde to a basic amine core, reducing the nitro group, and coupling the resulting aniline with various lipophilic acids to satisfy the binding requirements of the RORyt ligand-binding domain (LBD).



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Synthetic workflow for RORyt modulator cores from **5-Chloro-2-methyl-3-nitrobenzaldehyde**.

Validated Experimental Protocols

The following protocols have been designed as self-validating systems, ensuring chemoselectivity and high yields across the workflow.

Protocol A: Chemoselective Reductive Amination

Objective: Convert the aldehyde to a secondary/tertiary amine without reducing the nitro group or displacing the aryl chloride. Causality: Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) is selected over Sodium borohydride (NaBH_4). $\text{NaBH}(\text{OAc})_3$ is a mild reducing agent that preferentially reduces the transiently formed iminium ion rather than the unactivated aldehyde, preventing the formation of the corresponding benzyl alcohol byproduct.

Step-by-Step Methodology:

- **Reaction Setup:** In an oven-dried round-bottom flask under N_2 , dissolve **5-Chloro-2-methyl-3-nitrobenzaldehyde** (1.0 mmol, 199.6 mg) in anhydrous 1,2-dichloroethane (DCE, 5.0 mL).

- **Imine Formation:** Add the desired primary or secondary amine (1.2 mmol). Stir the mixture at room temperature for 1 hour to allow imine/iminium formation. (Validation: A color shift is often observed; TLC in 20% EtOAc/Hexanes should show consumption of the aldehyde).
- **Reduction:** Add $\text{NaBH}(\text{OAc})_3$ (1.5 mmol, 318 mg) in a single portion. Stir at room temperature for 12 hours.
- **Quench & Workup:** Quench the reaction with saturated aqueous NaHCO_3 (5 mL). Extract the aqueous layer with Dichloromethane (DCM, 3×10 mL). Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4 , and concentrate under reduced pressure.
- **Purification:** Purify via silica gel flash chromatography (DCM/MeOH gradient) to yield the amine intermediate.

Protocol B: Béchamp Reduction of the Nitro Group

Objective: Reduce the nitro group to an aniline while preserving the aryl chloride. **Causality:** Standard catalytic hydrogenation (e.g., Pd/C with H_2) poses a severe risk of hydrodehalogenation, cleaving the C-Cl bond. The Béchamp reduction using Iron powder and Ammonium chloride ($\text{Fe}/\text{NH}_4\text{Cl}$) is strictly chemoselective for the nitro group, leaving the aryl chloride fully intact for downstream cross-coupling.

Step-by-Step Methodology:

- **Reaction Setup:** Suspend the nitro-amine intermediate from Protocol A (1.0 mmol) in a mixture of Ethanol and Water (4:1 v/v, 10 mL).
- **Reagent Addition:** Add Iron powder (325 mesh, 5.0 mmol, 279 mg) and solid NH_4Cl (5.0 mmol, 267 mg).
- **Heating:** Equip the flask with a reflux condenser and heat the vigorously stirred mixture to 80 °C for 4 hours. (Validation: TLC monitoring in 5% MeOH/DCM will show a highly polar, UV-active spot corresponding to the aniline).
- **Filtration:** Cool the mixture to room temperature and filter it through a pad of Celite to remove iron residues. Wash the Celite pad generously with EtOAc (30 mL).

- Workup: Concentrate the filtrate to remove ethanol, then partition the residue between EtOAc and water. Extract, dry the organic layer over Na₂SO₄, and concentrate to afford the aniline intermediate, which is often pure enough for immediate use.

Protocol C: Palladium-Catalyzed Suzuki-Miyaura Cross-Coupling

Objective: Functionalize the C5 position by replacing the chlorine atom with an aryl or heteroaryl group. Causality: Aryl chlorides are notoriously less reactive in oxidative addition than aryl bromides or iodides. To overcome this activation barrier, Pd(dppf)Cl₂ is utilized. The dppf ligand provides an electron-rich, bidentate framework that stabilizes the palladium center and accelerates the oxidative addition into the challenging C(sp²)-Cl bond.

Step-by-Step Methodology:

- Reaction Setup: In a microwave vial or Schlenk tube, combine the aryl chloride intermediate (1.0 mmol), the desired aryl boronic acid (1.2 mmol), and K₂CO₃ (2.0 mmol, 276 mg).
- Solvent & Catalyst: Add a degassed mixture of 1,4-Dioxane and Water (4:1 v/v, 5 mL). Add Pd(dppf)Cl₂ (0.05 mmol, 36 mg).
- Degassing: Purge the vial with N₂ for 5 minutes, then seal tightly.
- Heating: Heat the reaction mixture at 90 °C for 12 hours. (Validation: LC-MS is recommended to monitor the consumption of the starting material and the appearance of the cross-coupled product mass).
- Workup & Purification: Cool to room temperature, dilute with EtOAc, and filter through Celite. Wash the filtrate with water and brine, dry, concentrate, and purify via flash chromatography.

Quantitative Data Summary

Reaction Step	Transformation	Reagents & Conditions	Typical Yield	Key Chemoselectivity Challenge
1	Reductive Amination	Amine, NaBH(OAc) ₃ , DCE, RT, 12h	75–85%	Avoiding direct aldehyde reduction
2	Nitro Reduction	Fe, NH ₄ Cl, EtOH/H ₂ O, 80°C, 4h	80–90%	Preventing hydrodehalogenation of C-Cl
3	Suzuki Coupling	Ar-B(OH) ₂ , Pd(dppf)Cl ₂ , K ₂ CO ₃ , 90°C	60–75%	Overcoming low reactivity of aryl chloride

Safety & Handling

5-Chloro-2-methyl-3-nitrobenzaldehyde carries specific GHS hazard warnings[3][10]. It is classified under H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).

- Precautions: Always handle within a certified chemical fume hood. Wear standard personal protective equipment (PPE), including nitrile gloves, safety goggles, and a lab coat.
- Storage: Store under an inert atmosphere (Nitrogen or Argon) at 2-8°C to prevent slow oxidation of the aldehyde to the corresponding carboxylic acid.

References

- Glaxo Group Limited. Retinoid-related orphan receptor gamma modulators and uses thereof. Google Patents (CN106536489B).
- Wang, H., et al. Selective disruption of ROR γ t-CBF β interaction by IMU-935 prevents ROR γ t-dependent Th17 autoimmunity but not thymocyte development. Journal of Clinical Investigation (JCI). Available at:[[Link](#)]
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